

Methyl 2-bromomethylbenzoate physical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **Methyl 2-bromomethylbenzoate**

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An In-depth Technical Guide to the Physicochemical Properties and Handling of **Methyl 2-bromomethylbenzoate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 2-bromomethylbenzoate is a pivotal reagent in synthetic organic chemistry, valued for its role as a versatile building block in the construction of complex molecular architectures. This technical guide provides a comprehensive overview of its core physical properties, spectroscopic signature, synthesis, and safe handling protocols. With a structure primed for nucleophilic substitution, this compound serves as a key intermediate in the synthesis of various high-value molecules, including pharmacologically active agents. This document is intended to serve as a detailed resource for professionals in research and drug development, offering both foundational data and practical, field-proven insights to support its effective and safe application.

Chemical Identity and Structure

Methyl 2-bromomethylbenzoate is an ester derivative of benzoic acid, featuring a bromomethyl group at the ortho position relative to the methyl ester.^[1] This specific substitution pattern makes the benzylic bromine an excellent leaving group, facilitating a wide range of synthetic transformations.^[1]

- IUPAC Name: methyl 2-(bromomethyl)benzoate[2]
- Synonyms: 2-(Bromomethyl)benzoic Acid Methyl Ester, methyl alpha-bromo-o-toluate[1][2]
- CAS Number: 2417-73-4[2]
- Molecular Formula: C₉H₉BrO₂[2]
- Molecular Weight: 229.07 g/mol [2][3]
- SMILES: COC(=O)C1=CC=CC=C1CBr[1][2][3]

Physicochemical Properties

Methyl 2-bromomethylbenzoate is a low-melting solid, appearing as a white to light yellow crystalline powder.[4] Some sources may also describe it as a colorless to pale yellow liquid, which is consistent with its low melting point being close to room temperature.[1][5] It possesses a characteristic aromatic odor.[1] Due to its hydrophobic aromatic ring, it exhibits limited solubility in water but is soluble in common organic solvents such as ethanol, ether, chloroform, and hexane.[1][4]

Table 1: Summary of Physical Properties

Property	Value	Source(s)
Melting Point	30-35 °C	[3][5][6]
Boiling Point	114 °C @ 0.44 Torr 293.9 °C @ 760 mmHg	[5][7]
Density	1.46 - 1.5 g/cm ³	[4][6][7]
Flash Point	131.5 - 132 °C	[5][7]
Refractive Index	1.559	[5]

Spectroscopic Data

Spectroscopic analysis is critical for confirming the identity and purity of **Methyl 2-bromomethylbenzoate**.

Proton Nuclear Magnetic Resonance (¹H-NMR)

The predicted ¹H-NMR spectrum in CDCl₃ provides a clear signature of the molecule's structure.^[7]

- $\delta \sim 7.97$ ppm (d, 1H): Aromatic proton ortho to the ester group.
- $\delta \sim 7.38\text{-}7.52$ ppm (m, 3H): Remaining aromatic protons.
- $\delta \sim 4.96$ ppm (s, 2H): Methylene protons of the bromomethyl group (-CH₂Br). The singlet nature and chemical shift are highly characteristic of a benzylic bromide.
- $\delta \sim 3.95$ ppm (s, 3H): Methyl protons of the ester group (-OCH₃).

Infrared (IR) Spectroscopy

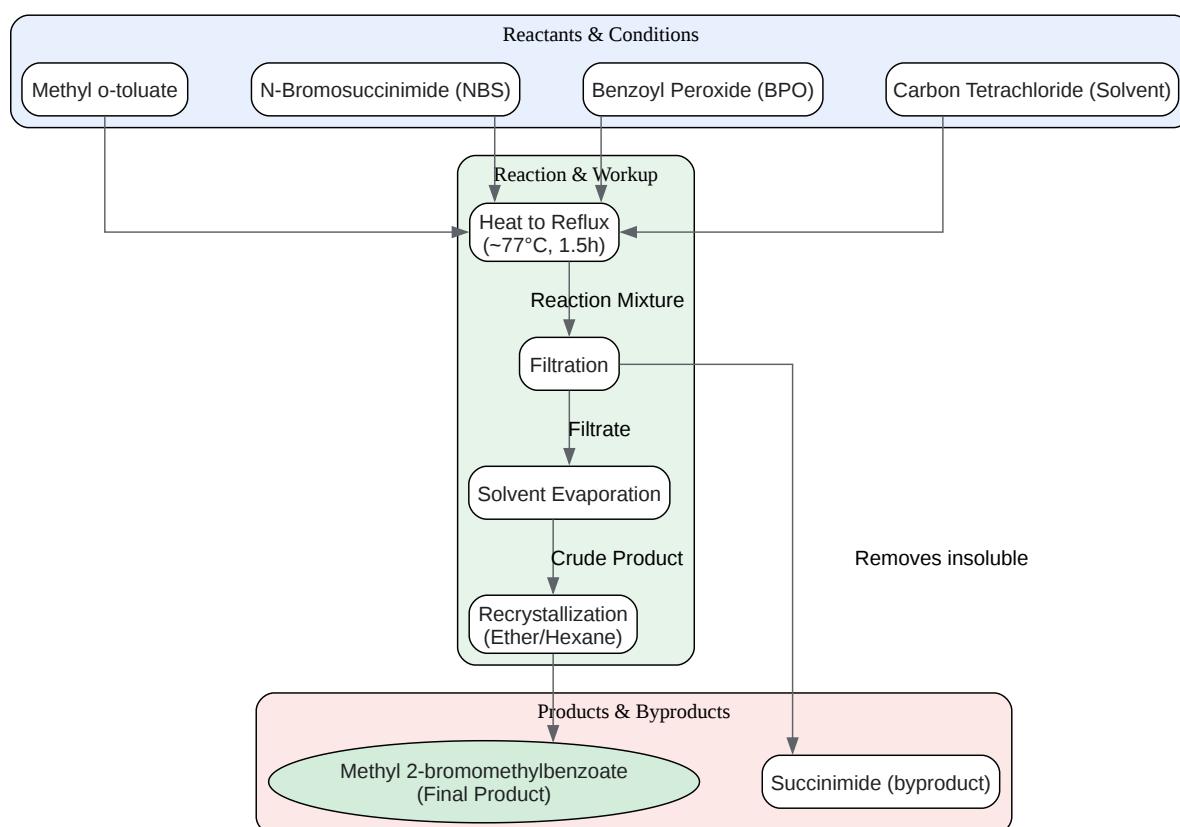
While specific spectra can vary, key characteristic peaks would include:

- ~ 1720 cm⁻¹: Strong C=O stretching from the ester group.
- $\sim 3000\text{-}3100$ cm⁻¹: C-H stretching from the aromatic ring.
- $\sim 2850\text{-}2950$ cm⁻¹: C-H stretching from the methyl and methylene groups.
- $\sim 1200\text{-}1300$ cm⁻¹: C-O stretching of the ester.
- $\sim 600\text{-}700$ cm⁻¹: C-Br stretching.

Synthesis, Reactivity, and Applications

General Synthesis Protocol: Radical Bromination

A standard and efficient method for preparing **Methyl 2-bromomethylbenzoate** is via the free-radical bromination of methyl o-toluate.^[4] This reaction selectively targets the benzylic protons of the methyl group.

Workflow Diagram: Synthesis of **Methyl 2-bromomethylbenzoate**[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **Methyl 2-bromomethylbenzoate**.

Detailed Step-by-Step Methodology:

- Reaction Setup: To a round-bottom flask, add methyl o-toluate (1.0 eq). Dissolve it in a suitable solvent, typically carbon tetrachloride (CCl₄).^[4]
 - Causality: CCl₄ is a classic solvent for radical reactions as it is inert and effectively dissolves the reactants.
- Addition of Reagents: Add N-bromosuccinimide (NBS, 1.1 eq) and a catalytic amount of a radical initiator, such as benzoyl peroxide (BPO, ~0.02 eq).^[4]
 - Causality: NBS serves as the bromine source, providing a low, steady concentration of bromine that favors selective benzylic bromination over aromatic bromination. BPO initiates the radical chain reaction upon heating.
- Reaction Execution: Heat the mixture to reflux (approximately 77°C for CCl₄) for 1.5 to 2 hours.^{[4][8]} The reaction progress can be monitored by observing the consumption of the denser NBS and the formation of the less dense succinimide byproduct, which floats.
- Workup - Filtration: After cooling the reaction mixture to room temperature, filter it to remove the insoluble succinimide byproduct.^{[4][9]}
- Workup - Purification: Remove the solvent from the filtrate under reduced pressure.^{[4][9]} This will yield the crude product as an oil or solid.
- Final Purification: Purify the crude product by recrystallization, typically from a mixed solvent system like diethyl ether and hexane, to yield the final, pure **Methyl 2-bromomethylbenzoate**.^[9]

Reactivity and Key Applications

The utility of **Methyl 2-bromomethylbenzoate** stems from the reactivity of its benzylic bromide. It is an excellent substrate for S_n2 reactions, where the bromine atom is displaced by a nucleophile.^[1] This allows for the facile introduction of various functional groups at the ortho-methyl position of the benzoate scaffold.

This reactivity makes it an important intermediate in the synthesis of pharmaceuticals, dyes, and pesticides.^[5] A notable application in drug development is its use as a reactant in the preparation of Methyl 2-((4-(2-methylphenoxy)acetyl)piperazin-1-yl)methyl)benzoate, a compound investigated for its neuroprotective activity.^[4]

Safety, Handling, and Storage

Methyl 2-bromomethylbenzoate is a hazardous chemical that requires careful handling to ensure personnel safety.

Hazard Identification

The compound is classified with the following GHS Hazard Statements:

- H290: May be corrosive to metals.^[2]
- H314 / H315: Causes severe skin burns and eye damage or causes skin irritation.^[2]
- H318 / H319: Causes serious eye damage or causes serious eye irritation.^{[2][10]}
- H302 / H312 / H332: Harmful if swallowed, in contact with skin, or if inhaled.^{[2][10]}

It is also a lachrymator, a substance that irritates the eyes and causes tearing.^[6]

Recommended Handling Procedures

- Engineering Controls: Always handle this compound within a certified chemical fume hood to avoid inhalation of dust or vapors.^[6] An eyewash station and safety shower must be readily accessible.^[6]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.^[10]
 - Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat. Ensure full skin coverage.^[6]
 - Respiratory Protection: If exposure limits are exceeded, use a full-face respirator.^[10]

- General Hygiene: Do not eat, drink, or smoke in the work area.[10] Wash hands and any exposed skin thoroughly after handling.[10] Contaminated clothing should be removed and washed before reuse.[10]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[6][10]
- Recommended storage is refrigerated (0-10°C) under an inert atmosphere (e.g., nitrogen or argon).[4]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[6]

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- To cite this document: BenchChem. [Methyl 2-bromomethylbenzoate physical properties]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b050980#methyl-2-bromomethylbenzoate-physical-properties>]

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